

An In-Depth Technical Guide to Fenofibrate Impurity G: Safety, Handling, and Control

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Compound of Interest

Compound Name: *Fenofibrate Impurity G*

CAS No.: *217636-48-1*

Cat. No.: *B601708*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

In the manufacturing of active pharmaceutical ingredients (APIs), the control of impurities is a critical aspect of ensuring the safety and efficacy of the final drug product. Fenofibrate, a widely prescribed lipid-lowering agent, is no exception. During its synthesis, several process-related impurities and degradation products can emerge. Among these, **Fenofibrate Impurity G**, also recognized as Fenofibrate Related Compound C by the United States Pharmacopeia (USP), warrants careful consideration.^[1] This guide provides a comprehensive overview of **Fenofibrate Impurity G**, focusing on its chemical identity, safety and handling protocols, and its analytical detection and control, tailored for professionals in pharmaceutical research and development.

Chemical Identity and Physicochemical Properties

A thorough understanding of an impurity's chemical characteristics is fundamental to its effective management. **Fenofibrate Impurity G** is a well-characterized compound, recognized

as a reference standard by major pharmacopeias, including the European Pharmacopoeia (EP).[1][2]

Property	Value	Source(s)
IUPAC Name	propan-2-yl 2-[2-[4-(4-chlorobenzoyl)phenoxy]-2-methylpropanoyl]oxy-2-methylpropanoate	[1]
Synonyms	Fenofibrate Related Compound C (USP), Fenofibric Acid 1,1-Dimethyl-2-(1-methylethoxy)-2-oxoethyl Ester	[3][4]
CAS Number	217636-48-1	[5]
Molecular Formula	C ₂₄ H ₂₇ ClO ₆	[5][6]
Molecular Weight	446.92 g/mol	[5]
Appearance	White Solid	[5]

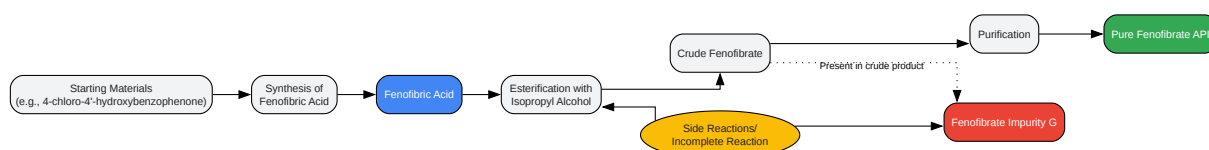
The Significance of Fenofibrate Impurity G in Drug Development

The presence of impurities, even in minute quantities, can impact the safety and efficacy of a pharmaceutical product.[7] Therefore, regulatory bodies like the FDA and EMA mandate stringent control over impurity levels.[8] **Fenofibrate Impurity G** is a process-related impurity that can arise during the synthesis of Fenofibrate.[7] Its monitoring and control are essential for:

- **Product Quality and Consistency:** Ensuring batch-to-batch consistency of the drug substance.
- **Regulatory Compliance:** Meeting the specifications outlined in pharmacopeias and by regulatory authorities.
- **Patient Safety:** Minimizing patient exposure to potentially harmful substances.

Synthesis and Formation Pathway

Understanding the synthetic origin of an impurity is crucial for developing effective control strategies. Fenofibrate is typically synthesized through the esterification of fenofibric acid.[7] Impurities can be introduced through starting materials, intermediates, or side reactions. While a specific, detailed synthetic pathway for **Fenofibrate Impurity G** is not extensively published, it is understood to be a process-related impurity.[7] The general synthesis of Fenofibrate and its impurities involves multi-step chemical reactions where variations in reaction conditions can lead to the formation of different byproducts.



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*A simplified workflow illustrating the potential point of formation for **Fenofibrate Impurity G** during synthesis.*

Safety and Handling

Due to the limited availability of a specific Safety Data Sheet (SDS) for **Fenofibrate Impurity G**, the following safety and handling information is primarily extrapolated from the SDS of the parent compound, Fenofibrate, and aggregated GHS data for the impurity.[4][9] It is imperative to handle this compound in a controlled laboratory setting with appropriate precautions.

Hazard Identification

Based on available data, **Fenofibrate Impurity G** is classified with the following hazards:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[4]

- Hazardous to the aquatic environment, long-term hazard (Category 4), H413: May cause long lasting harmful effects to aquatic life.[4]

Recommended Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn when handling **Fenofibrate Impurity G**:

- Eye/Face Protection: Chemical safety goggles or a face shield.
- Skin Protection: A lab coat and chemically resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: In cases of potential dust inhalation, a NIOSH-approved respirator with a particulate filter is recommended.[9]

First Aid Measures

In the event of exposure, the following first aid measures should be taken:

- After Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.
- After Skin Contact: Wash the affected area thoroughly with soap and water.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[9]

Handling and Storage

- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid dust formation and inhalation. Avoid contact with skin and eyes.[9]
- Storage: Store in a tightly sealed container in a cool, dry place. The recommended long-term storage temperature is 2-8°C.[3][10]

Accidental Release and Disposal

- **Accidental Release:** In case of a spill, avoid creating dust. Carefully sweep or vacuum the spilled material and place it in a sealed container for disposal.
- **Disposal:** Dispose of waste material in accordance with local, state, and federal regulations. Avoid release into the environment.^[9]

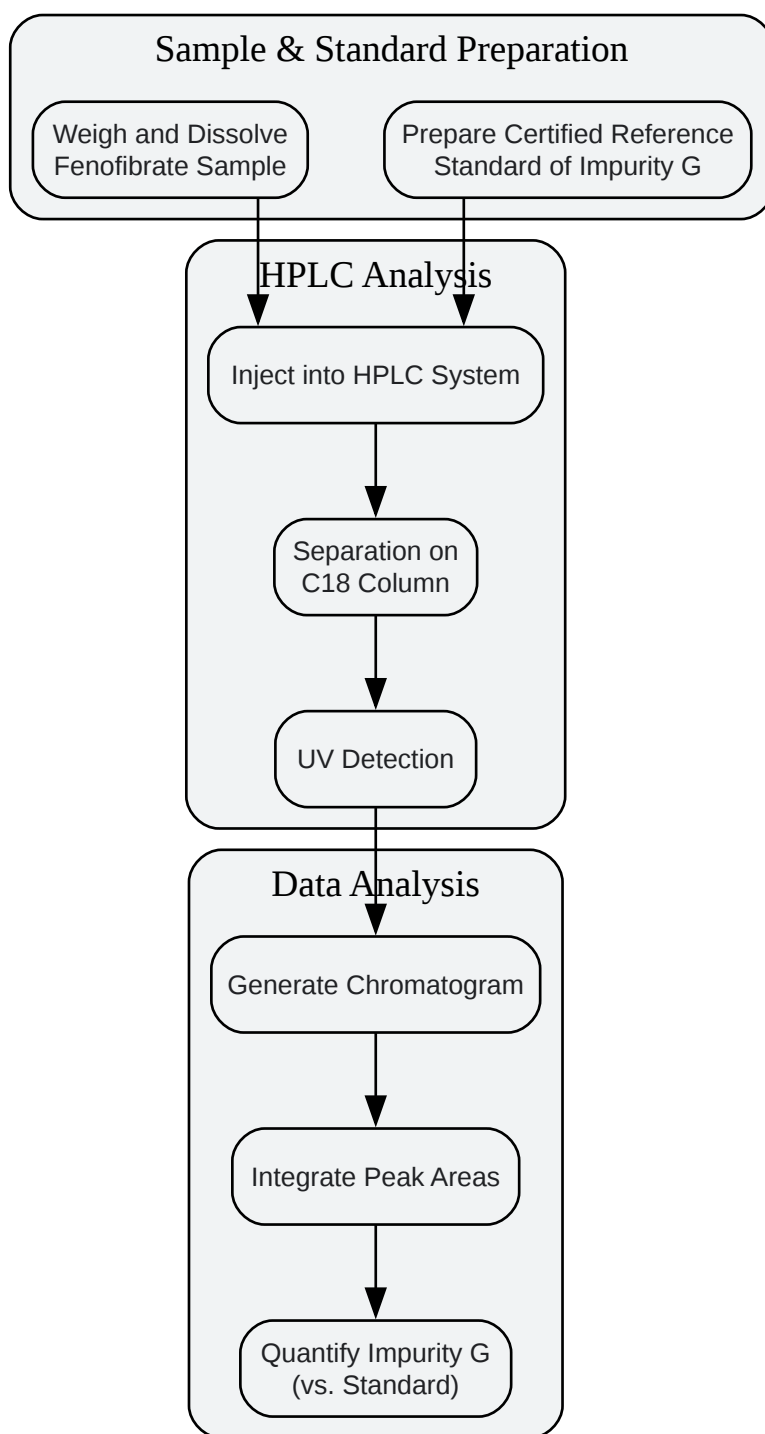
Analytical Methodologies for Detection and Quantification

The accurate detection and quantification of **Fenofibrate Impurity G** are essential for quality control in the manufacturing of Fenofibrate. High-Performance Liquid Chromatography (HPLC) is the most common and effective technique for this purpose.^[11]

Experimental Protocol: RP-HPLC Method

The following is a general Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method that can be adapted for the analysis of Fenofibrate and its impurities.

- **Instrumentation:** A standard HPLC system equipped with a UV detector.
- **Column:** A C18 stationary phase column is typically used.
- **Mobile Phase:** A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile). The exact ratio may need optimization.
- **Flow Rate:** Typically around 1.0 mL/min.
- **Detection Wavelength:** UV detection at a wavelength where both Fenofibrate and Impurity G have significant absorbance, often around 286 nm.^[12]
- **Sample Preparation:** Accurately weigh and dissolve the sample in a suitable diluent (often the mobile phase).
- **Analysis:** Inject the prepared sample into the HPLC system and record the chromatogram.
- **Quantification:** The amount of Impurity G can be quantified by comparing its peak area to that of a certified reference standard of known concentration.



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*A general workflow for the quantification of **Fenofibrate Impurity G** using RP-HPLC.*

Regulatory Context and Control Strategies

The control of impurities in pharmaceuticals is a key regulatory requirement.^[7] Pharmacopeias such as the USP and EP set limits for known and unknown impurities in drug substances. For Fenofibrate, these monographs provide the official methods and acceptance criteria for impurities, including Impurity G.

Control Strategies for **Fenofibrate Impurity G** include:

- **Raw Material Control:** Sourcing high-quality starting materials with low levels of potential precursors to Impurity G.
- **Process Optimization:** Carefully controlling reaction parameters such as temperature, time, and stoichiometry to minimize the formation of side products.
- **Purification:** Implementing effective purification steps, such as recrystallization or chromatography, to remove Impurity G from the final API.
- **In-Process Controls and Final Product Testing:** Regularly monitoring the levels of Impurity G throughout the manufacturing process and in the final product to ensure compliance with specifications.

Conclusion

Fenofibrate Impurity G is a critical quality attribute in the manufacturing of Fenofibrate that requires careful management. A thorough understanding of its chemical properties, potential formation pathways, and appropriate analytical methods for its detection are essential for any drug development professional working with this API. While a comprehensive toxicological profile for Impurity G is not readily available, a cautious approach to its handling, based on the known hazards of the parent compound and available GHS data, is paramount. By implementing robust control strategies, pharmaceutical manufacturers can ensure the quality, safety, and efficacy of Fenofibrate-containing medicines.

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